

Application Notes and Protocols: Diholmium Tricarbonate in Ceramic Engineering

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Compound of Interest

Compound Name: Diholmium tricarbonate

Cat. No.: B15348341

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Introduction:

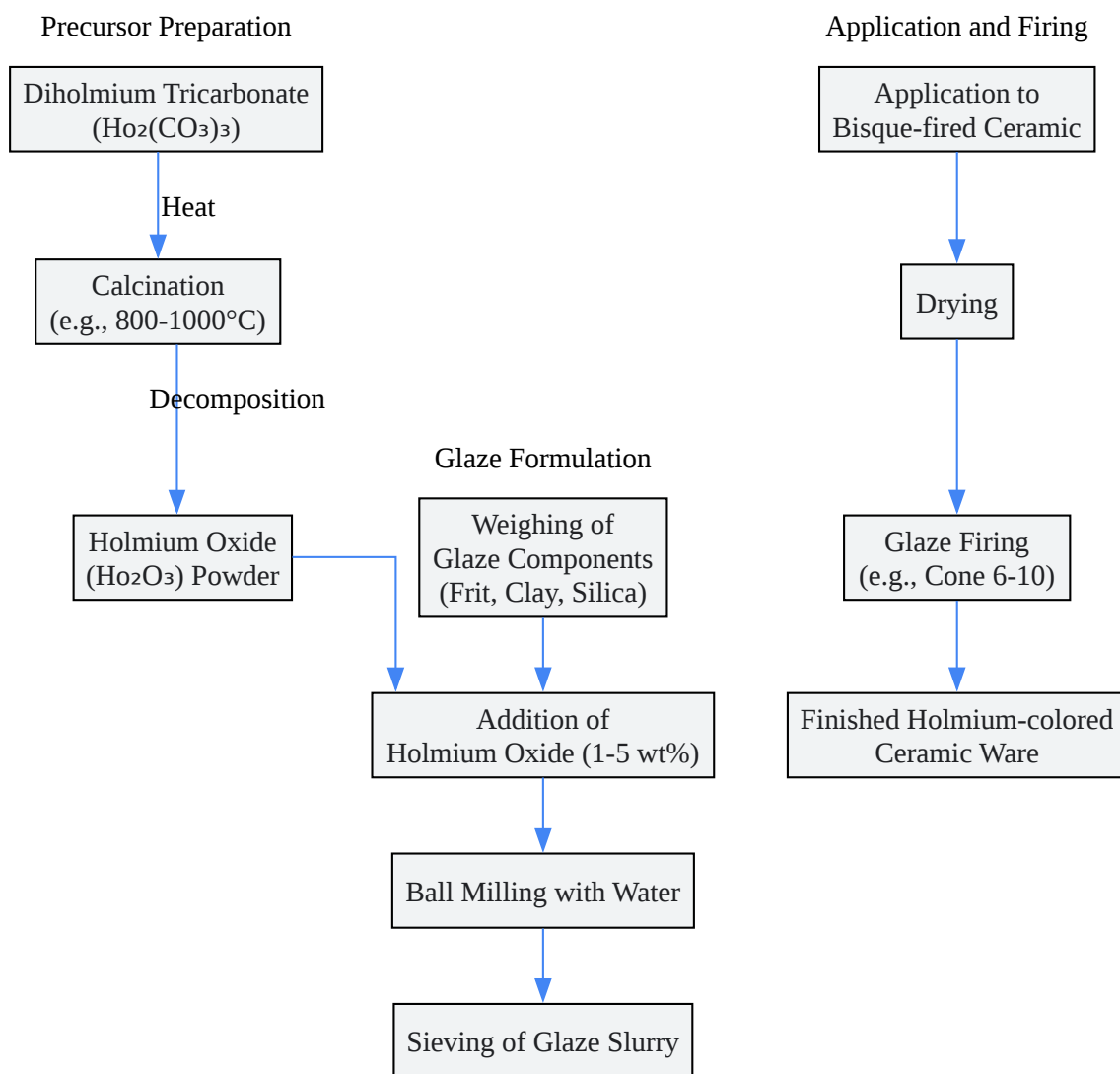
Diholmium tricarbonate ($\text{Ho}_2(\text{CO}_3)_3$) serves as a crucial precursor material in the fabrication of advanced ceramic components. While not directly incorporated into the final ceramic matrix in its carbonate form, it decomposes upon heating to form holmium oxide (Ho_2O_3), which imparts unique and desirable properties to a wide range of ceramic materials. These applications span from specialized colorants to functional components in electronic and optical devices. This document outlines the key applications, experimental protocols for the use of **diholmium tricarbonate** as a precursor, and the resulting properties of holmium-doped ceramics.

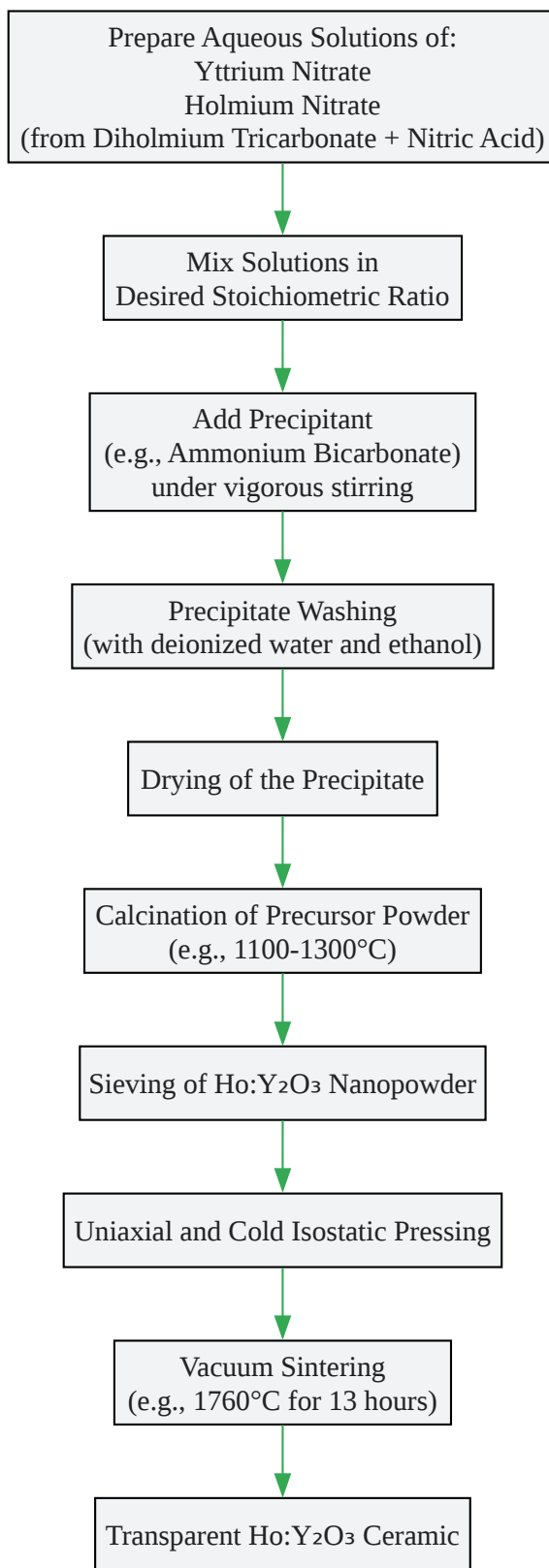
Application: Colorant for Glasses and Ceramic Glazes

Holmium oxide, derived from the thermal decomposition of **diholmium tricarbonate**, is a specialized colorant in the glass and ceramic industry. It is known for producing distinct colors that can change depending on the lighting conditions.^{[1][2]} In daylight, it typically imparts a yellow or tannish-pink color, while under fluorescent lighting, it can appear as a fiery orange-red.^[2] This dichroic property makes it valuable for creating unique aesthetic effects in decorative glasses, enamels, and ceramic glazes.

Protocol for Glaze Preparation:

An experimental workflow for preparing a holmium-containing ceramic glaze is outlined below. This process involves the thermal decomposition of **diholmium tricarbonat**e into holmium oxide, which is then mixed with other glaze components.





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References

- 1. nbino.com [nbino.com]
- 2. glazy.org [glazy.org]
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